

Alonacic chemical structure and properties

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Compound of Interest

Compound Name: Alonacic

Cat. No.: B009779

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Alonacic: An In-depth Technical Guide

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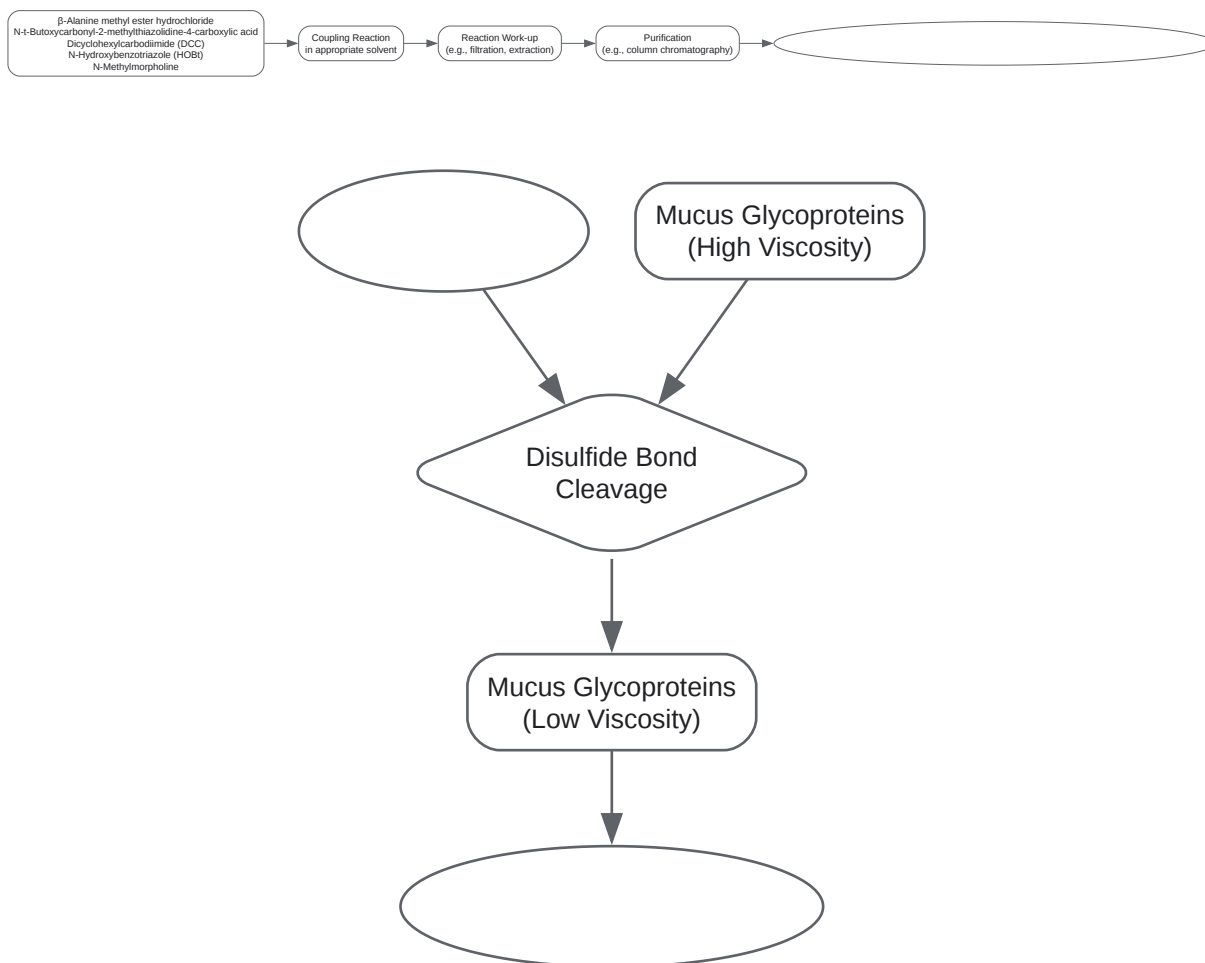
Introduction

Alonacic is a chemical compound identified by the CAS Number 105292-70-4.^[1] It belongs to the class of thiazolidine derivatives, a group of heterocyclic compounds known to exhibit a wide range of pharmacological activities. While **Alonacic** is listed as a mucolytic agent in some chemical and pharmacological databases, there is a notable absence of publicly available preclinical or clinical studies to substantiate this claim or to elucidate its mechanism of action. This guide provides a comprehensive overview of the known chemical and physical properties of **Alonacic**, alongside a generalized synthesis protocol based on available information.

Chemical Structure and Properties

Alonacic, chemically named methyl 3-[[[(4R)-2-methyl-1,3-thiazolidine-4-carbonyl]amino]propanoate, possesses a thiazolidine ring structure, which is a common scaffold in various biologically active molecules.^{[1][2]}

Chemical Structure:



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References

- 1. Facebook [cancer.gov]
- 2. Saturated Five-Membered Thiazolidines and Their Derivatives: From Synthesis to Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]

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